

# Physical properties of 1,4-Bis(triethoxysilyl)benzene: boiling point and density

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## Compound of Interest

Compound Name: 1,4-Bis(triethoxysilyl)benzene

Cat. No.: B1313312

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## Technical Guide: Physical Properties of 1,4-Bis(triethoxysilyl)benzene

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**1,4-Bis(triethoxysilyl)benzene** is a key organosilane compound utilized primarily as a precursor in the synthesis of bridged silsesquioxanes and periodic mesoporous organosilicas (PMOs). Its rigid phenylene core and reactive triethoxysilyl groups at the para positions allow for the formation of highly ordered, robust, and functionalizable porous materials. These materials have significant potential in various applications, including catalysis, chromatography, and as platforms for drug delivery systems. A thorough understanding of the fundamental physical properties of **1,4-Bis(triethoxysilyl)benzene** is crucial for its handling, processing, and the successful synthesis of advanced materials. This guide provides an in-depth overview of its boiling point and density, including detailed experimental protocols for their determination.

### Core Physical Properties

The physical characteristics of **1,4-Bis(triethoxysilyl)benzene** are foundational to its application in materials science. The boiling point is a critical parameter for purification via distillation and for defining the temperature limits of its handling in liquid form. The density is

essential for mass-to-volume conversions in reaction stoichiometry and for computational modeling of materials derived from it.

## Data Presentation

The quantitative physical properties of **1,4-Bis(triethoxysilyl)benzene** are summarized in the table below.

Physical Property	Value	Conditions
Boiling Point	130-133 °C[1][2][3][4]	at 0.5 mmHg
130-132 °C[5][6]	at 0.4 mmHg	
Density	1.015 g/mL[1][2][3][4][5]	at 25 °C

## Experimental Protocols

Accurate determination of the physical properties of **1,4-Bis(triethoxysilyl)benzene** requires precise and standardized experimental methodologies. Below are detailed protocols for measuring its boiling point and density.

### Boiling Point Determination (Reduced Pressure)

Given that **1,4-Bis(triethoxysilyl)benzene** has a high boiling point at atmospheric pressure and may be susceptible to thermal decomposition, its boiling point is typically determined under reduced pressure. The Thiele tube method is a suitable technique for this purpose on a laboratory scale.

Apparatus:

- Thiele tube
- High-boiling point heating oil (e.g., silicone oil)
- Thermometer (calibrated)
- Small test tube

- Capillary tube (sealed at one end)
- Rubber band or wire for attaching the test tube to the thermometer
- Heating source (e.g., Bunsen burner or heating mantle)
- Vacuum source and manometer

Procedure:

- **Sample Preparation:** A small amount (approximately 0.5 mL) of **1,4-Bis(triethoxysilyl)benzene** is placed into the small test tube.
- **Capillary Inversion:** A capillary tube, sealed at one end, is placed into the test tube with its open end downwards.
- **Assembly:** The test tube is attached to the thermometer using a rubber band or wire. The bulb of the thermometer should be level with the bottom of the test tube.
- **Thiele Tube Setup:** The thermometer and test tube assembly are inserted into the Thiele tube, ensuring the sample is below the side arm of the tube. The heating oil should cover the sample.
- **Pressure Reduction:** The Thiele tube is connected to a vacuum source, and the pressure is reduced to the desired level (e.g., 0.5 mmHg), as measured by a manometer.
- **Heating:** The side arm of the Thiele tube is gently heated. The circulating oil ensures even heat distribution.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Heating is continued until a steady and rapid stream of bubbles is observed.
- **Cooling and Measurement:** The heat source is removed, and the apparatus is allowed to cool slowly. The boiling point is the temperature at which the liquid just begins to enter the capillary tube. This is the point where the vapor pressure of the sample equals the external pressure.

- Recording: The temperature and the pressure are recorded.

## Density Determination

The density of liquid **1,4-Bis(triethoxysilyl)benzene** can be accurately determined using a pycnometer, a specialized flask that allows for the precise measurement of a fixed volume.

Apparatus:

- Pycnometer (e.g., 10 mL or 25 mL)
- Analytical balance (accurate to  $\pm 0.0001$  g)
- Constant temperature water bath (set to 25 °C)
- Thermometer

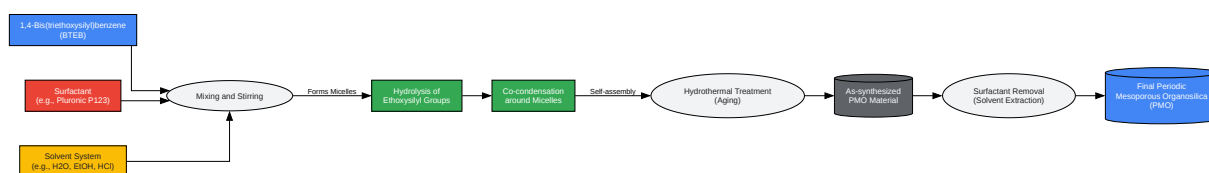
Procedure:

- Pycnometer Calibration:
  - The clean, dry pycnometer is weighed on the analytical balance. This is the mass of the empty pycnometer ( $m_{\text{pyc}}$ ).
  - The pycnometer is filled with deionized water and placed in the constant temperature water bath at 25 °C until it reaches thermal equilibrium.
  - The volume is adjusted precisely to the pycnometer's calibration mark, ensuring no air bubbles are present.
  - The outside of the pycnometer is carefully dried, and it is weighed again. This is the mass of the pycnometer filled with water ( $m_{\text{pyc}+\text{water}}$ ).
  - The mass of the water is calculated ( $m_{\text{water}} = m_{\text{pyc}+\text{water}} - m_{\text{pyc}}$ ).
  - The volume of the pycnometer ( $V_{\text{pyc}}$ ) is determined using the known density of water at 25 °C ( $\rho_{\text{water}} \approx 0.99704$  g/mL):  $V_{\text{pyc}} = m_{\text{water}} / \rho_{\text{water}}$ .
- Sample Measurement:

- The pycnometer is thoroughly dried.
- The pycnometer is filled with **1,4-Bis(triethoxysilyl)benzene** and placed in the constant temperature water bath at 25 °C until thermal equilibrium is reached.
- The volume is adjusted to the calibration mark.
- The outside of the pycnometer is dried, and it is weighed. This is the mass of the pycnometer filled with the sample ( $m_{\text{pyc+sample}}$ ).
- Density Calculation:
  - The mass of the **1,4-Bis(triethoxysilyl)benzene** sample is calculated ( $m_{\text{sample}} = m_{\text{pyc+sample}} - m_{\text{pyc}}$ ).
  - The density of the sample ( $\rho_{\text{sample}}$ ) is calculated using the formula:  $\rho_{\text{sample}} = m_{\text{sample}} / V_{\text{pyc}}$ .

## Synthesis Workflow Visualization

**1,4-Bis(triethoxysilyl)benzene** is a fundamental building block for Periodic Mesoporous Organosilicas (PMOs). The synthesis generally involves the hydrolysis and co-condensation of the organosilane precursor in the presence of a structure-directing agent (surfactant).



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Caption: Workflow for the synthesis of Periodic Mesoporous Organosilica (PMO) from **1,4-Bis(triethoxysilyl)benzene**.

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